

An In-depth Technical Guide to N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide

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Compound of Interest

Compound Name: *N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide*

CAS No.: 791840-46-5

Cat. No.: B2606957

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Abstract

This technical guide provides a comprehensive overview of **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**, a specialized aromatic amide. The document is intended for researchers, scientists, and professionals in the fields of drug discovery and chemical synthesis. It details the compound's fundamental properties, a proposed synthetic pathway with a detailed experimental protocol, and a discussion of its potential applications based on its structural characteristics. This guide aims to serve as a foundational resource, providing both established data and scientifically grounded hypotheses to stimulate further investigation into this compound.

Introduction

N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide (CAS Number: 791840-46-5) is a member of the benzamide class of organic compounds.[1] The benzamide scaffold is of significant interest in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities.[2][3] This particular derivative is characterized by a 2-methylbenzamide

group attached to a 2-hydroxy-4-methylphenyl moiety. The presence of the hydroxyl and amide functional groups suggests potential for hydrogen bonding and coordination with biological targets, while the methyl groups may influence solubility and steric interactions. This guide will provide a detailed exploration of this compound, from its basic properties to a proposed method of synthesis and potential areas of application.

Physicochemical and Structural Information

A summary of the key physicochemical properties of **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide** is presented in Table 1. These properties have been computationally predicted and are available in public chemical databases.^[1]

Property	Value	Source
CAS Number	791840-46-5	PubChem ^[1]
Molecular Formula	C ₁₅ H ₁₅ NO ₂	PubChem ^[1]
Molecular Weight	241.28 g/mol	PubChem ^[1]
XLogP3	3.4	PubChem ^[1]
Hydrogen Bond Donor Count	2	PubChem ^[1]
Hydrogen Bond Acceptor Count	2	PubChem ^[1]
Rotatable Bond Count	2	PubChem ^[1]

Below is a 2D representation of the chemical structure of **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**.

Caption: 2D structure of **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**.

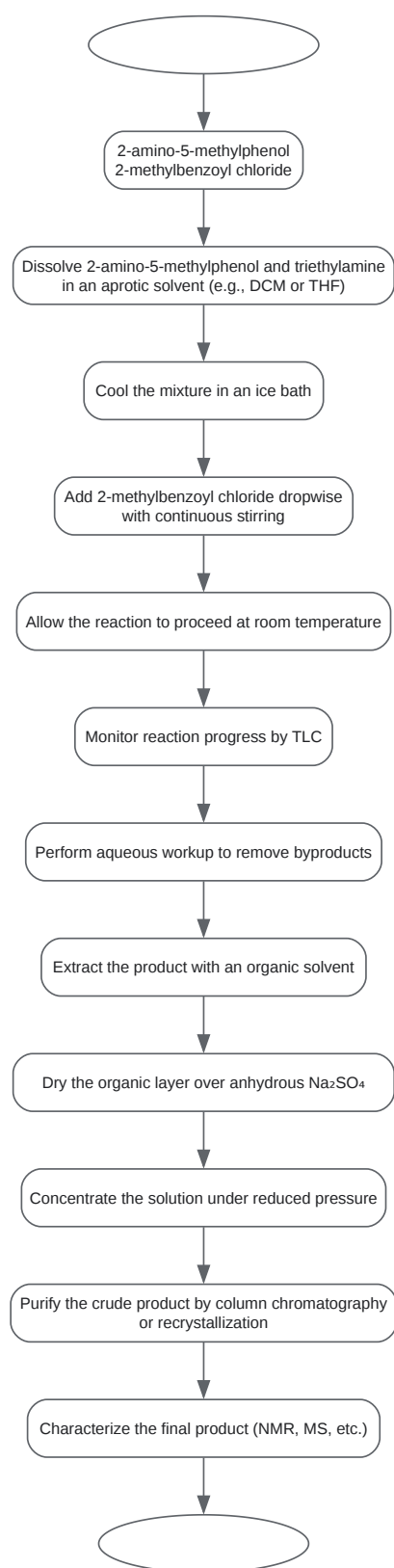
Proposed Synthesis Pathway

While a specific, peer-reviewed synthesis protocol for **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide** is not readily available in the literature, a plausible and efficient synthetic route can be proposed based on established methods for the synthesis of N-substituted

benzamides. The most direct approach involves the acylation of 2-amino-5-methylphenol with 2-methylbenzoyl chloride.

This reaction is a nucleophilic acyl substitution where the amino group of 2-amino-5-methylphenol acts as the nucleophile, attacking the electrophilic carbonyl carbon of 2-methylbenzoyl chloride. The reaction is typically carried out in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.

The proposed workflow for this synthesis is illustrated in the following diagram:



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Caption: Proposed experimental workflow for the synthesis.

Detailed Experimental Protocol

Materials:

- 2-amino-5-methylphenol (1.0 equivalent)
- 2-methylbenzoyl chloride (1.05 equivalents)
- Triethylamine (1.1 equivalents)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-amino-5-methylphenol (1.0 equivalent) and anhydrous dichloromethane.
- Add triethylamine (1.1 equivalents) to the solution and stir until all solids have dissolved.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add 2-methylbenzoyl chloride (1.05 equivalents) dropwise to the stirred solution over a period of 15-20 minutes.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for 2-4 hours.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield the pure **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**.

Self-Validation: The identity and purity of the synthesized compound should be confirmed by standard analytical techniques, including ^1H NMR, ^{13}C NMR, and mass spectrometry. The expected spectra should be consistent with the structure of the target molecule.

Potential Applications and Research Directions

While there is limited published data on the specific applications of **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**, its structural motifs are present in molecules with known biological activities. This allows for the formulation of hypotheses regarding its potential utility in drug discovery and materials science.

- **Anticancer and Enzyme Inhibition:** The benzamide and hydroxyphenyl groups are common features in histone deacetylase (HDAC) inhibitors, which are a class of anticancer agents.^[2] It is plausible that **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide** could exhibit similar inhibitory activity. Further research, including in vitro enzyme assays and cell-based proliferation studies, would be necessary to validate this hypothesis.
- **Antimicrobial and Antifungal Activity:** Various N-substituted benzamides have demonstrated antimicrobial and antifungal properties. The specific substitution pattern of the topic compound may confer activity against a range of microbial pathogens.
- **Materials Science:** The presence of hydrogen bond donors and acceptors in the molecule suggests that it could be a building block for supramolecular assemblies or a component in the synthesis of novel polymers with specific thermal or mechanical properties.

Safety and Handling

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide** is associated with the following hazards:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide is a chemical entity with potential for further exploration in both medicinal chemistry and materials science. This guide provides a comprehensive starting point for researchers, detailing its known properties, a robust and scientifically sound proposed synthesis protocol, and data-driven hypotheses for its potential applications. The lack of extensive experimental data for this specific compound presents an opportunity for novel research to elucidate its biological activities and physical properties.

References

- PubChem. **N-(2-hydroxy-4-methylphenyl)-2-methylbenzamide**. [\[Link\]](#)
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Sources

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